

Summary of Experimental Findings on Myriocin and Cisplatin

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Compound Focus: Myriocin

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Aspect Investigated	Experimental Model(s) Used	Key Findings with Cisplatin Combination
Anti-tumor Activity	Mouse allograft tumor models [1] [2]	Synergistically enhanced inhibition of tumor growth [1] [2].
Anti-metastatic Activity	Mouse allograft tumor models [1] [2]	Inhibited lung metastasis [1] [2].
Tumor Vasculature	<i>In vitro</i> , <i>in vivo</i> , and <i>ex vivo</i> models of endothelial cells (ECs) and tumor vasculature [1] [2]	Induced normalization of tumor vasculature and enhanced the integrity of blood vessels, improving cisplatin delivery [1] [2].
Angiogenesis (Blood Vessel Formation)	<i>In vitro</i> models using endothelial cells (ECs) [1] [2]	Suppressed angiogenesis via the VEGFR2/PI3K/AKT pathway in ECs [1] [2].
Cancer Cell Migration	<i>In vitro</i> models using cancer cells [1] [2]	Blocked cancer cell migration via the IκBα/NF-κB(p65)/MMP-9 pathway [1] [2].

Detailed Experimental Methodologies

The compelling data in the summary table are derived from a series of rigorous experiments. Here is a detailed breakdown of the key methodologies employed in the cited research.

Evaluating Anti-Tumor and Anti-Metastatic Effects

- **In Vivo Models:** Mouse allograft tumor models were established to simulate tumor growth and spread [1] [2].
- **Treatment Protocol:** **Myriocin** was administered alone and in combination with cisplatin to test its effects [1] [2].
- **Outcome Measurements:**
 - **Tumor Growth:** Tumor volume and weight were measured over time to quantify growth inhibition [1] [2].
 - **Metastasis:** The number and size of metastatic lung nodules were counted to assess the anti-metastatic effect [1] [2].

Examining Effects on Angiogenesis and Vasculature

A multi-faceted approach was used to understand how **myriocin** affects tumor blood vessels:

- **In Vitro Models:** Using endothelial cells (ECs) to study the formation of capillary-like tubes [1] [2].
- **Ex Vivo Models:** Using aortic ring assays to observe blood vessel sprouting [1] [2].
- **In Vivo Models:** Analyzing tumor vasculature within mouse models [1] [2].
- **Key Assessments:**
 - **Vascular Normalization:** Researchers assessed vessel structure, density, and permeability. **Myriocin** was found to enhance vessel integrity, making them more organized and less leaky [1] [2].
 - **Drug Delivery Efficacy:** Improved vessel integrity facilitated better delivery and penetration of cisplatin into the tumor [1] [2].
 - **Pathway Analysis:** Western blotting and other biochemical assays confirmed that **myriocin** suppresses the VEGFR2/PI3K/AKT signaling pathway in endothelial cells, which is critical for angiogenesis [1] [2].

Testing Anti-Migration Effects

- **In Vitro Models:** Cancer cell migration was evaluated using assays like the wound-healing (scratch) assay and Transwell migration assay [1] [2].

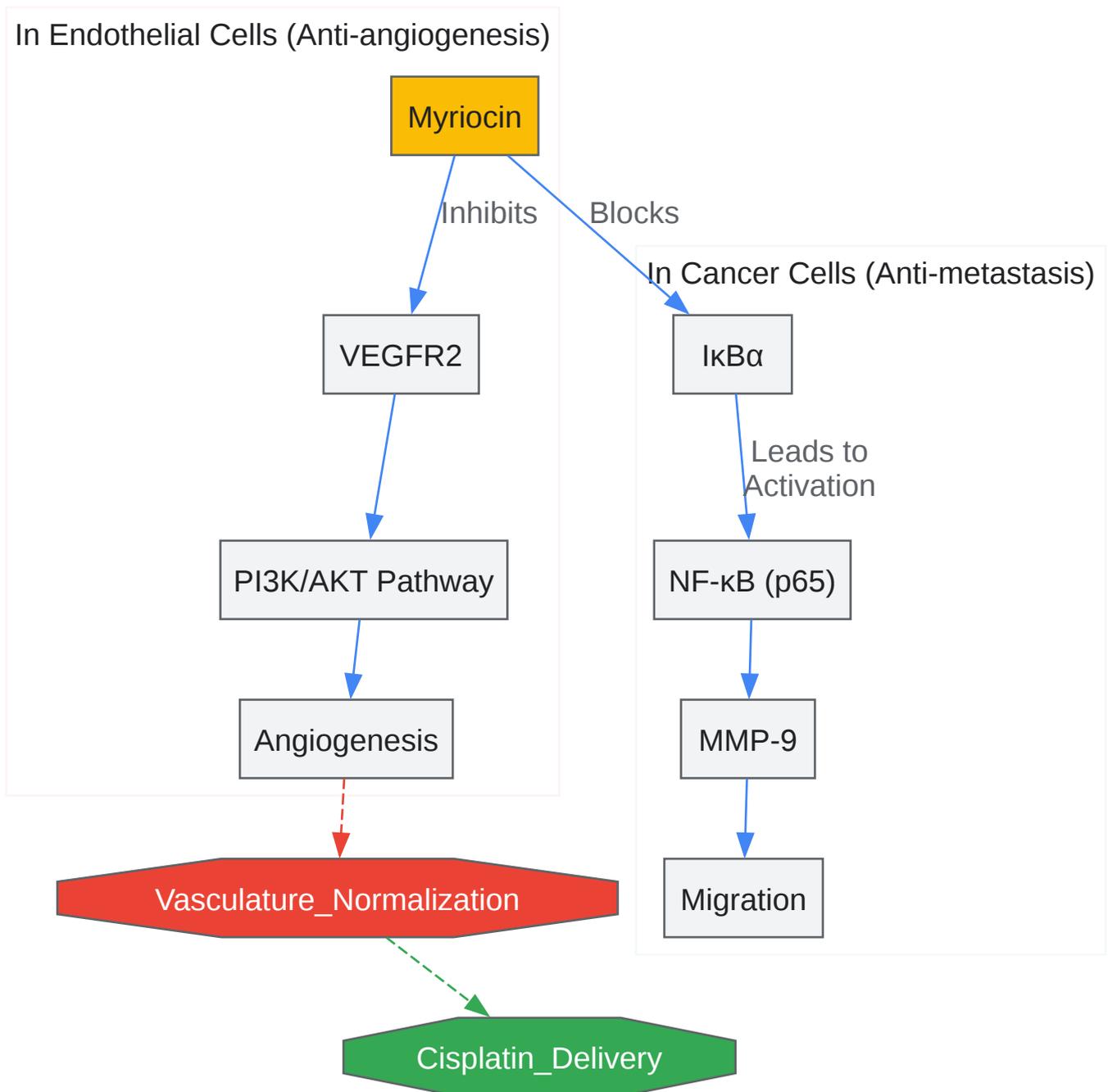
- **Molecular Analysis:**

- **Pathway Investigation:** Western blot analysis and gelatin zymography were used to measure protein levels and activity. The research showed that **myriocin** blocks the I κ B α /NF- κ B(p65) pathway, leading to reduced expression and activity of MMP-9, a key enzyme that helps cancer cells invade and metastasize [1] [2].
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Signaling Pathways and Mechanisms of Action

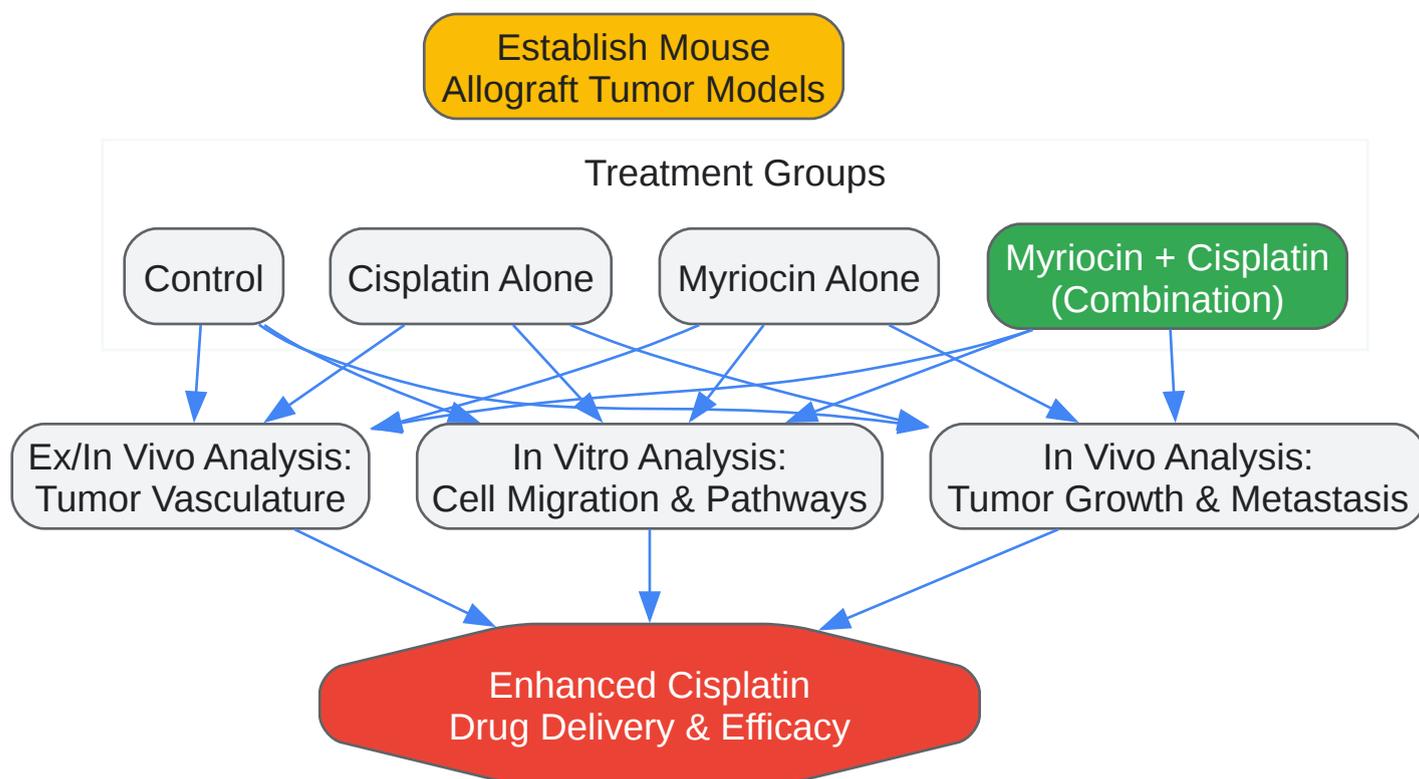
The following diagrams illustrate the key molecular pathways through which **myriocin** exerts its dual anti-angiogenic and anti-metastatic effects, as identified in the study.

Diagram 1: Myriocin's Dual-Action Mechanism



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Diagram 2: Experimental Workflow for Combination Therapy



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Conclusion for Research and Development

In summary, the experimental data positions **myriocin** as a promising candidate for combination therapy with cisplatin. Its novel dual-kinase inhibitor profile, targeting both **VEGFR2 in endothelial cells** and **I κ B α in cancer cells**, addresses two critical hallmarks of cancer simultaneously [1] [2]. The most significant translational potential lies in its ability to normalize the tumor vasculature, which not only inhibits tumor growth and metastasis but also functionally enhances the delivery and efficacy of co-administered chemotherapeutics like cisplatin [1] [2].

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References

1. Dual anti-angiogenic and anti-metastatic activity of myriocin ... [pubmed.ncbi.nlm.nih.gov]

2. Dual anti-angiogenic and anti-metastatic activity of myriocin ... [link.springer.com]

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